

# Application Notes and Protocols for K-Ar and Ar-Ar Age Calculation

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## Compound of Interest

Compound Name: Potassium K-40

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These application notes provide a detailed overview of the software, algorithms, and experimental protocols for K-Ar and Ar-Ar geochronology. The following sections will detail the methodologies for these widely-used radiometric dating techniques, present key data in a structured format, and illustrate the workflows and logical processes involved.

## Introduction to K-Ar and Ar-Ar Dating

Potassium-Argon (K-Ar) and Argon-Argon (Ar-Ar) dating are essential tools in geochronology for determining the age of rocks and minerals.<sup>[1][2]</sup> These methods are based on the radioactive decay of potassium-40 ( $^{40}\text{K}$ ) to argon-40 ( $^{40}\text{Ar}$ ).<sup>[1][2]</sup> While K-Ar dating involves the separate measurement of potassium and argon, the Ar-Ar technique is a refinement that analyzes argon isotopes from a sample that has been irradiated to convert a known fraction of  $^{39}\text{K}$  to  $^{39}\text{Ar}$ .<sup>[1][3]</sup> This allows for the determination of the age from a single argon measurement on a single sample aliquot.<sup>[4]</sup>

## Software for Age Calculation

Several software packages are available for the reduction and calculation of K-Ar and Ar-Ar data. These programs facilitate the complex calculations involved in determining an age, including corrections for atmospheric argon, interfering isotopes produced during irradiation, and statistical analysis.

ArArCALC: This is a widely used freeware program for  $^{40}\text{Ar}/^{39}\text{Ar}$  data reduction and age calculation.<sup>[5][6]</sup> It is coded in Visual Basic for Excel, making it accessible to many users. ArArCALC provides an interactive interface for data regression, blank analysis, age calculation, and J-value calculation.<sup>[5][6]</sup> It supports multicollector files and can be run in a "File Watch Mode" for automated batch processing.<sup>[5]</sup>

ArAR: This is a platform-independent, freely available software tool designed to recalculate K–Ar and  $^{40}\text{Ar}/^{39}\text{Ar}$  dates that were published using different decay constants, isotopic abundances, or monitor ages.<sup>[7][8][9]</sup> This allows for the robust comparison of datasets from different laboratories and eras.<sup>[7][8]</sup> The software allows users to input legacy data and recalculate it with a consistent set of modern parameters.<sup>[9]</sup>

Mass Spec: This is an integrated data collection and reduction program for noble gas mass spectrometry.<sup>[10]</sup> It has specialized tools for displaying  $^{40}\text{Ar}/^{39}\text{Ar}$  data, including age-probability density diagrams, incremental heating spectra, and isochrons.<sup>[10]</sup>

ArAr:\* A computer program from the USGS for the reduction of  $^{40}\text{Ar}$ - $^{39}\text{Ar}$  data.<sup>[11]</sup>

## Fundamental Algorithms and Equations

The age calculation for both K-Ar and Ar-Ar dating is based on the radioactive decay equation.

### K-Ar Age Calculation

The age of a sample is determined by measuring the concentration of  $^{40}\text{K}$  and the concentration of radiogenic  $^{40}\text{Ar}$  ( $^{40}\text{Ar}^*$ ), which is the  $^{40}\text{Ar}$  produced from the decay of  $^{40}\text{K}$ .

The simplified age equation is:

$$t = (1/\lambda) * \ln(1 + (^{40}\text{Ar}^*/^{40}\text{K}))$$

Where:

- $t$  is the age of the sample.
- $\lambda$  is the total decay constant of  $^{40}\text{K}$ .
- $^{40}\text{Ar}^*$  is the number of atoms of radiogenic  $^{40}\text{Ar}$ .

- 40K is the number of atoms of 40K.

A critical step in K-Ar dating is the correction for atmospheric argon, which is ubiquitous. This is achieved by measuring the amount of  $^{36}\text{Ar}$  in the sample and assuming that the initial  $^{40}\text{Ar}/^{36}\text{Ar}$  ratio was that of the atmosphere (approximately 295.5).<sup>[12]</sup>

## Ar-Ar Age Calculation

In the  $^{40}\text{Ar}/^{39}\text{Ar}$  method, the sample is irradiated with fast neutrons in a nuclear reactor to convert a portion of the stable  $^{39}\text{K}$  isotope to  $^{39}\text{Ar}$ .<sup>[3][13][14]</sup> The amount of  $^{39}\text{Ar}$  produced is proportional to the amount of  $^{39}\text{K}$  present. Since the  $^{40}\text{K}/^{39}\text{K}$  ratio in nature is constant, the measurement of  $^{39}\text{Ar}$  serves as a proxy for the  $^{40}\text{K}$  content.<sup>[1]</sup>

The age equation for Ar-Ar dating is:

$$t = (1/\lambda) * \ln(1 + J * (40\text{Ar}^*/39\text{ArK}))$$

Where:

- $t$  is the age of the sample.
- $\lambda$  is the total decay constant of  $^{40}\text{K}$ .
- $40\text{Ar}^*$  is the radiogenic  $^{40}\text{Ar}$ .
- $39\text{ArK}$  is the  $^{39}\text{Ar}$  derived from  $^{39}\text{K}$ .
- $J$  is the irradiation parameter, a dimensionless number that relates the neutron fluence during irradiation to the age. It is determined by irradiating a standard of known age along with the unknown samples.<sup>[14]</sup>

Corrections must be made for interfering argon isotopes produced from other elements like calcium and chlorine during irradiation.<sup>[1]</sup>

## Data Presentation: Key Quantitative Data

The accuracy of K-Ar and Ar-Ar dating relies on precise and accurate values for various physical constants.

Parameter	Value	Reference
Total decay constant of 40K ( $\lambda$ )	$5.543 \times 10^{-10} \text{ yr}^{-1}$	[15]
40K decay to 40Ar decay constant ( $\lambda_e$ )	$0.581 \times 10^{-10} \text{ yr}^{-1}$	[15]
40K decay to 40Ca decay constant ( $\lambda_\beta$ )	$4.962 \times 10^{-10} \text{ yr}^{-1}$	[15]
40K isotopic abundance	0.0117%	[16]
39K isotopic abundance	93.2581%	[16]
41K isotopic abundance	6.7302%	
Atmospheric 40Ar/36Ar ratio	295.5	[12]
Atmospheric 38Ar/36Ar ratio	0.188	

## Experimental Protocols

The following are generalized protocols for K-Ar and Ar-Ar dating. Specific laboratory procedures may vary.

### K-Ar Dating Protocol

- Sample Preparation:
  - Crush and sieve the rock sample to the desired grain size.
  - Separate the target mineral phase using magnetic separation, heavy liquids, and hand-picking.[12]
  - Clean the mineral separates ultrasonically with reagents like distilled water and acetone to remove contaminants.[12]
  - Dry the sample in an oven at a low temperature.[12]
- Argon Analysis:

- Load a precisely weighed aliquot of the mineral separate into a high-vacuum extraction line.[\[12\]](#)
- Bake the extraction line to remove atmospheric argon contamination.[\[12\]](#)
- Fuse the sample using a resistance furnace or a laser to release the trapped gases.[\[12\]](#)
- Purify the released gas mixture by removing active gases using getters.[\[12\]](#)
- Introduce the purified argon into a mass spectrometer.[\[12\]](#)
- Measure the isotopic abundances of  $^{40}\text{Ar}$ ,  $^{38}\text{Ar}$ , and  $^{36}\text{Ar}$ . A  $^{38}\text{Ar}$  spike may be used for isotope dilution analysis.[\[12\]](#)
- Calculate the amount of radiogenic  $^{40}\text{Ar}^*$  by correcting for atmospheric argon using the measured  $^{36}\text{Ar}$ .[\[12\]](#)
- Potassium Analysis:
  - Weigh a separate aliquot of the mineral separate.[\[12\]](#)
  - Dissolve the sample in a mixture of acids (e.g., HF, HNO<sub>3</sub>).[\[12\]](#)
  - Analyze the potassium concentration using flame photometry, atomic absorption spectrometry, or inductively coupled plasma mass spectrometry (ICP-MS).[\[12\]](#)

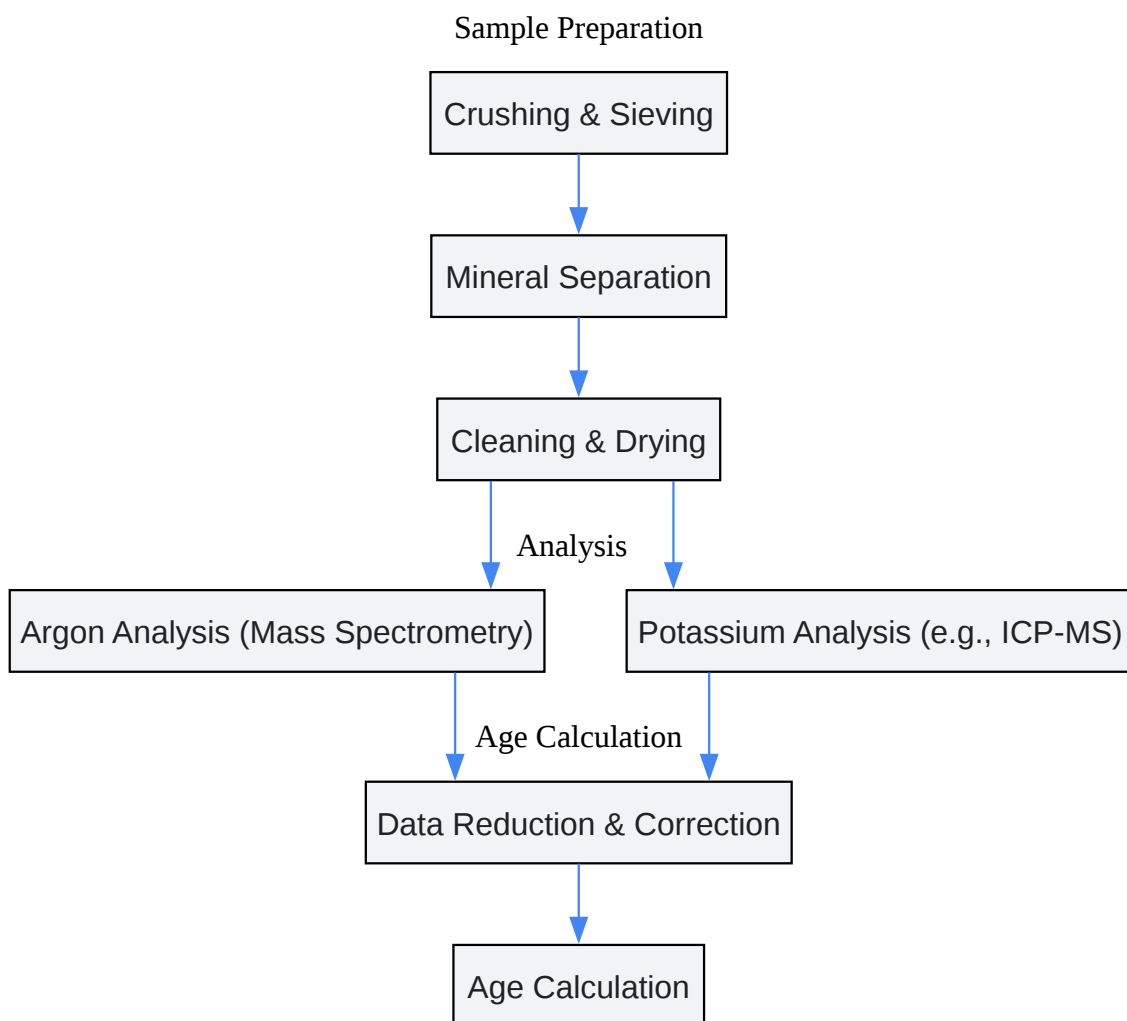
## Ar-Ar Dating Protocol

- Sample Preparation:
  - Follow the same sample preparation steps as for K-Ar dating.
- Irradiation:
  - Encapsulate a precisely weighed aliquot of the sample, along with a standard of known age (monitor), in a quartz or aluminum vial.[\[12\]](#)
  - Irradiate the sample package in a nuclear reactor with a flux of fast neutrons. This induces the reaction:  $^{39}\text{K}(\text{n,p})^{39}\text{Ar}$ .[\[12\]](#)

- Argon Analysis:
  - Allow the irradiated sample to cool for several weeks to months for short-lived radioisotopes to decay.[\[12\]](#)
  - Load the irradiated sample into a high-vacuum extraction line.
  - The gas can be released in a single step (total fusion) or incrementally by heating the sample to progressively higher temperatures (step-heating).[\[1\]](#) Step-heating allows for the generation of an age spectrum, which can reveal information about the thermal history of the sample.[\[1\]](#)
  - Purify the released gas and analyze the argon isotopes ( $^{40}\text{Ar}$ ,  $^{39}\text{Ar}$ ,  $^{38}\text{Ar}$ ,  $^{37}\text{Ar}$ , and  $^{36}\text{Ar}$ ) using a mass spectrometer.
  - Correct the measured isotopic ratios for atmospheric argon contamination, mass discrimination, and interfering isotopes produced during irradiation.

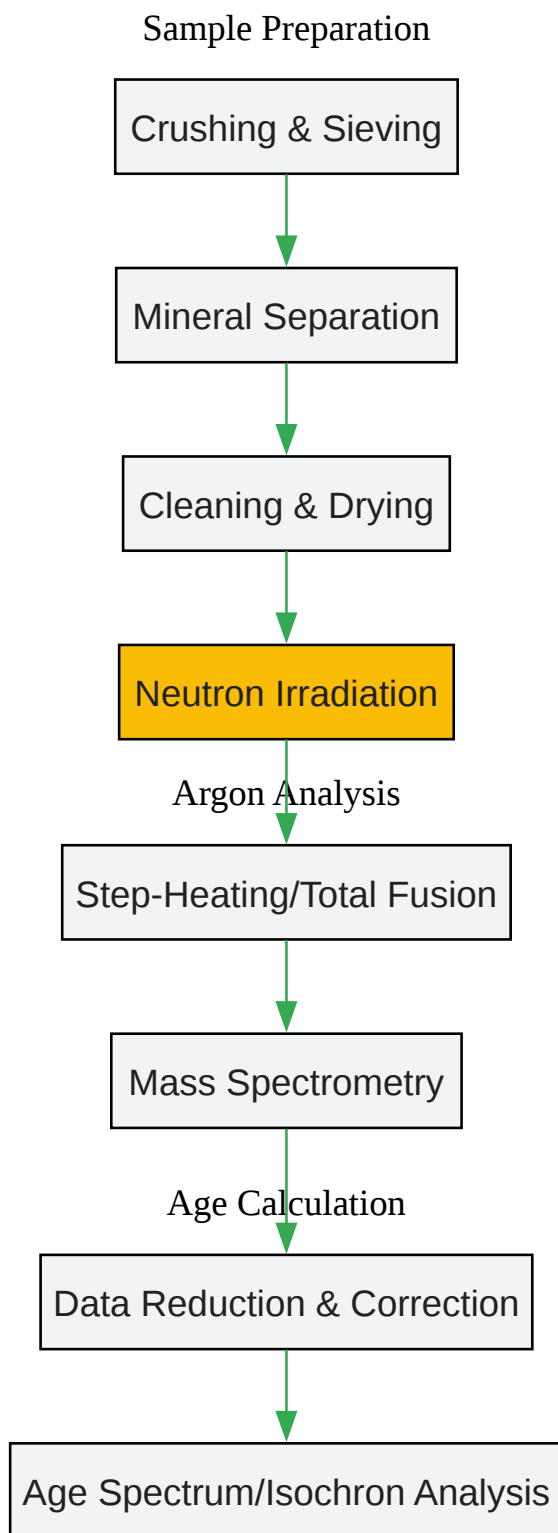
## Mandatory Visualizations

The following diagrams illustrate the key workflows and logical relationships in K-Ar and Ar-Ar dating.

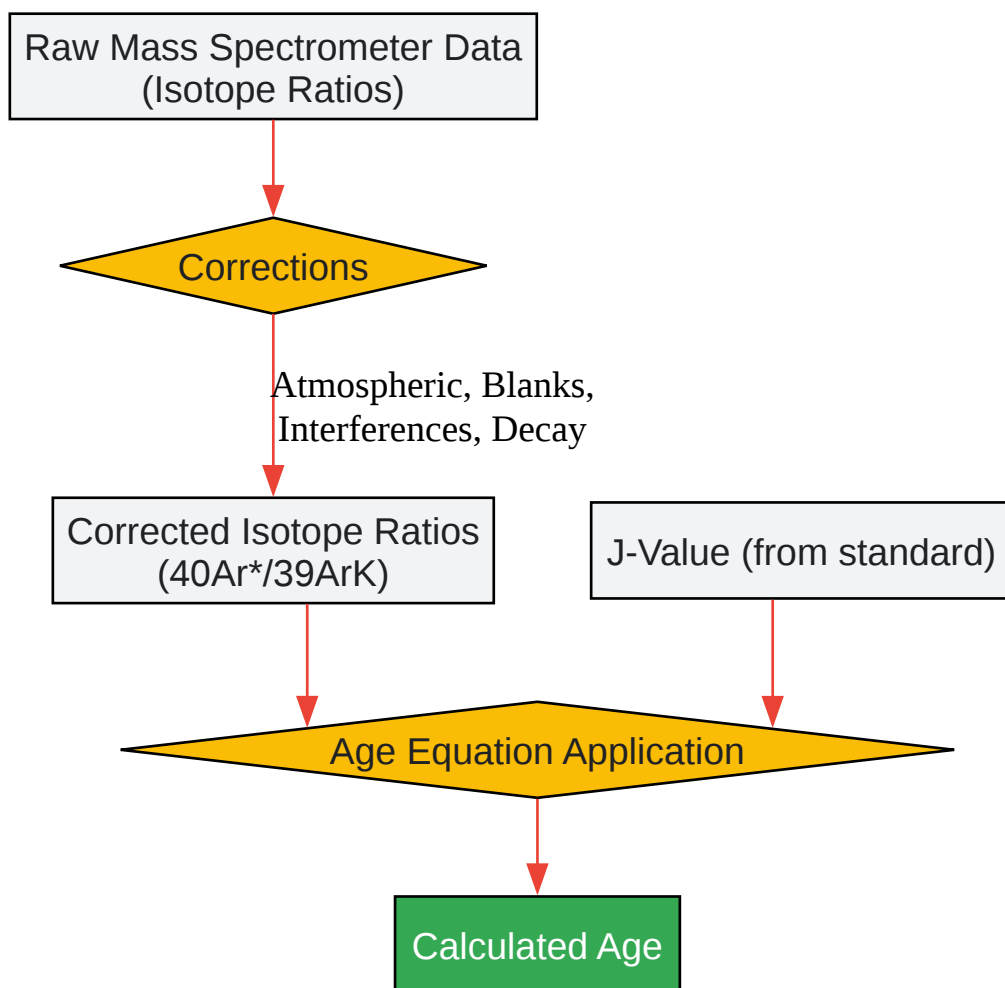


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Caption: Experimental workflow for K-Ar dating.







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